

"1-Chloro-6-methoxyisoquinolin-4-OL" IUPAC name and CAS number

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Compound of Interest

Compound Name: 1-Chloro-6-methoxyisoquinolin-4-OL

Cat. No.: B8808832

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Technical Guide: 1-Chloro-6-methoxyisoquinolin-4-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **1-Chloro-6-methoxyisoquinolin-4-ol**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of detailed experimental data for this specific isomer in peer-reviewed literature, this guide also includes information on the closely related isomer, 1-chloro-6-methoxyisoquinolin-3-ol, to provide valuable context and representative experimental methodologies.

Chemical Identity

Property	Value	Reference
IUPAC Name	1-chloro-6-methoxyisoquinolin-4-ol	[1]
CAS Number	1408291-40-6	[1]
Molecular Formula	C ₁₀ H ₈ ClNO ₂	
Molecular Weight	209.63 g/mol	
Synonyms	1-CHLORO-6-METHOXYISOQUINOLIN-4-OL, SCHEMBL13729538, ZINC95642984, AKOS027251850	[1]

Experimental Data

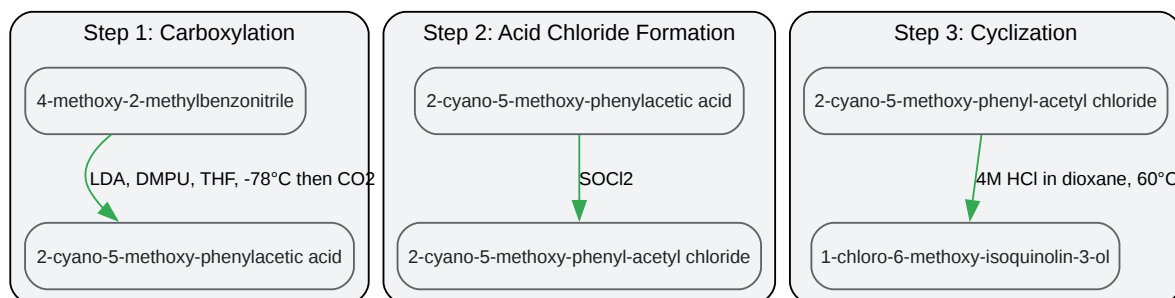
A thorough search of scientific literature did not yield specific experimental data such as NMR, mass spectrometry, or detailed biological activity for **1-Chloro-6-methoxyisoquinolin-4-ol**. The compound is available from several commercial suppliers, including AiFChem, Ambeed, and BLD Pharmatech.[1] Researchers interested in this compound are advised to obtain technical data sheets from these suppliers or perform their own characterization.

As a reference for researchers working with this class of compounds, the following section details the synthesis and characterization of the closely related isomer, 1-chloro-6-methoxyisoquinolin-3-ol.

Representative Experimental Protocol: Synthesis of 1-chloro-6-methoxy-isoquinolin-3-ol

An improved and efficient synthesis for 1-chloro-6-methoxy-isoquinolin-3-ol has been reported, which avoids hazardous reagents and offers a good overall yield. The synthetic pathway involves the carboxylation of 4-methoxy-2-methylbenzonitrile, conversion to the corresponding acid chloride, and subsequent acid-promoted cyclization.

Experimental Workflow for the Synthesis of 1-chloro-6-methoxy-isoquinolin-3-ol



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Caption: Synthetic workflow for 1-chloro-6-methoxy-isoquinolin-3-ol.

Characterization Data for Derivatives of 1-chloro-6-methoxy-isoquinolin-3-ol

The following table summarizes the characterization data for various ether derivatives synthesized from 1-chloro-6-methoxy-isoquinolin-3-ol.

Compound	Alkylating/Arylating Agent	Yield (%)	Melting Point (°C)
1-Chloro-3,6-dimethoxyisoquinoline	Methyl iodide	77	135.1–136.5
1-Chloro-3-isopropoxy-6-methoxy-isoquinoline	Isopropyl iodide	70	78.0–78.5
3-(Benzyloxy)-1-chloro-6-methoxyisoquinoline	Benzyl bromide	87	116.8–117.5
1-Chloro-3-(cyclopentyloxy)-6-methoxyisoquinoline	Cyclopentyl iodide	79	86.0–87.5
4-(2-(1-Chloro-6-methoxyisoquinolin-3-yloxy)ethyl)morpholine	4-(2-Chloroethyl)morpholine hydrochloride	65	73.2–73.5

Signaling Pathways and Biological Activity

Currently, there is no publicly available information regarding the specific signaling pathways modulated by or the biological activities of **1-Chloro-6-methoxyisoquinolin-4-ol**. Research into the biological effects of this compound represents an open area for investigation. The broader class of isoquinolines is known to exhibit a wide range of biological activities, and this particular derivative may hold potential for further exploration in drug discovery programs.

Conclusion

This technical guide provides the key chemical identifiers for **1-Chloro-6-methoxyisoquinolin-4-ol**. While detailed experimental data for this specific molecule is scarce in the public domain, this guide offers a representative synthetic protocol and characterization data for a closely related isomer to aid researchers in this field. Further investigation is required to elucidate the synthesis, properties, and biological activity of **1-Chloro-6-methoxyisoquinolin-4-ol**.

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References

- 1. 1-chloro-6-methoxy-4-isoquinolinol (CAS No. 1408291-40-6) Suppliers @ ChemicalRegister.com [chemicalregister.com]
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